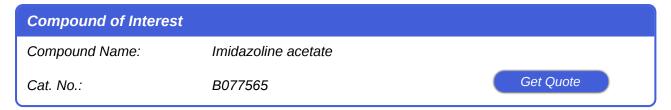# Application Notes and Protocols: Imidazoline Acetate in Metalworking Fluid Formulations

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Compound of Interest		
Compound Name:	*Imidazoline acetate*	
Cat. No.:	*B077565*	Get Quote

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Introduction

Imidazoline acetate is a versatile cationic surfactant derived from fatty acids, which has found significant utility as a multifunctional additive in the formulation of metalworking fluids (MWFs). Its unique chemical structure, featuring a hydrophilic imidazoline ring and a hydrophobic fatty acid tail, imparts a range of desirable properties to MWF formulations. This document provides detailed application notes and experimental protocols for evaluating the performance of **imidazoline acetate** in metalworking fluids, with a focus on its primary functions as a corrosion inhibitor, lubricity enhancer, and emulsifier.

Imidazoline and its derivatives are recognized for their ability to form a protective film on metal surfaces, thereby preventing corrosion.[1] This property is crucial in aqueous MWF systems where the risk of rust and corrosion on machined parts and equipment is high. Furthermore, the long hydrocarbon chain of the fatty acid component contributes to the lubricity of the fluid, reducing friction between the cutting tool and the workpiece. This leads to improved surface finish, extended tool life, and reduced energy consumption. The amphiphilic nature of **imidazoline acetate** also allows it to act as an effective emulsifier, enabling the formation of stable oil-in-water emulsions, which are characteristic of soluble oil and semi-synthetic metalworking fluids.

Key Performance Characteristics

The inclusion of **imidazoline acetate** in metalworking fluid formulations offers several key benefits:

- Corrosion Inhibition: Forms a durable, protective film on ferrous and non-ferrous metal surfaces, significantly reducing the rate of corrosion.

- Enhanced Lubricity: Reduces friction and wear at the tool-workpiece interface, leading to improved machining performance.

- Emulsification: Facilitates the formation of stable oil-in-water emulsions, critical for the performance of soluble oil and semi-synthetic MWFs.

- Hard Water Stability: Can contribute to the stability of emulsions in the presence of hard water ions.

- Detergency: Helps to keep machines and workpieces clean by suspending swarf and other residues.

Quantitative Data Summary

The following tables summarize the typical performance data for metalworking fluids formulated with **imidazoline acetate**. The data is compiled from various sources and represents typical performance under controlled laboratory conditions.

Table 1: Corrosion Inhibition Performance of **Imidazoline Acetate**

Concentration of Imidazoline Acetate	Test Method	Metal Type	Inhibition Efficiency (%)
25 ppm	Potentiodynamic Polarization	Mild Steel	~95%
40 mg/L (approx. 40 ppm)	Potentiodynamic Polarization	AISI 1018 Mild Steel	99.89%[1]
1000 ppm (at 149°C)	Weight Loss	-	85-90%

Table 2: Lubricity Performance of Imidazoline Derivatives

Additive	Concentration (wt%)	Test Method	Base Fluid	Wear Scar Diameter Reduction (%)
Silane-functionalized imidazoline-based ionic liquid	5	ASTM D4172 (Four-Ball)	Group III Base Oil	~54%

Note: Data for a related imidazoline derivative is provided as a proxy for the performance of **imidazoline acetate**. Further testing is recommended to establish the specific lubricity performance of **imidazoline acetate**.

Table 3: Emulsification Performance of **Imidazoline Acetate**

Parameter	Test Method	Observation
Emulsion Stability	Visual Observation after 24h at Room Temperature	Stable emulsion with no phase separation
Droplet Size	Laser Diffraction	Typically in the range of 1-10 μm for stable macroemulsions
Turbiscan Stability Index (TSI)	Static Multiple Light Scattering	Lower TSI values indicate higher stability

Note: Specific TSI values are highly dependent on the complete formulation of the metalworking fluid.

Experimental Protocols

Detailed methodologies for key experiments to evaluate the performance of **imidazoline acetate** in metalworking fluids are provided below.

Protocol 1: Evaluation of Corrosion Inhibition

This protocol is based on the principles of the ASTM G31 standard for laboratory immersion corrosion testing.

Objective: To determine the corrosion inhibition efficiency of **imidazoline acetate** in a metalworking fluid formulation.

Materials and Equipment:

- Metal coupons (e.g., cast iron, mild steel) of known dimensions and surface area.

- Metalworking fluid concentrate with and without **imidazoline acetate**.

- Corrosive water (e.g., prepared hard water or a salt solution).

- Glass beakers or flasks.

- Constant temperature bath.

- Analytical balance (accurate to 0.1 mg).

- Desiccator.

- Cleaning agents (e.g., inhibited hydrochloric acid, acetone, ethanol).

- Soft brush.

Procedure:

- Coupon Preparation:

  - Mechanically polish the metal coupons to a uniform finish.

  - Clean the coupons with a solvent (e.g., acetone) to remove any grease or oil.

  - Dry the coupons and store them in a desiccator.

  - Weigh each coupon to the nearest 0.1 mg and record the initial weight (W_initial).

- Test Solution Preparation:

  - Prepare dilutions of the metalworking fluid concentrate (with and without **imidazoline acetate**) in the corrosive water to the desired concentration (e.g., 5% v/v).

- Immersion Test:

    - Place the prepared coupons in individual beakers.

    - Pour a sufficient volume of the test solution into each beaker to completely immerse the coupons.

    - Cover the beakers to prevent evaporation.

    - Place the beakers in a constant temperature bath set to the desired test temperature (e.g., 40°C) for a specified duration (e.g., 24 hours).

- Coupon Cleaning and Final Weighing:

    - After the immersion period, carefully remove the coupons from the test solutions.

    - Clean the coupons to remove any corrosion products. This can be done by immersing them in an inhibited acid solution followed by gentle brushing.

    - Rinse the coupons with deionized water and then with a volatile solvent (e.g., acetone).

    - Dry the coupons in a desiccator.

    - Weigh each coupon to the nearest 0.1 mg and record the final weight (W_final).

- Calculation of Corrosion Rate and Inhibition Efficiency:

    - Calculate the weight loss (ΔW) for each coupon: ΔW = W_initial - W_final.

    - Calculate the corrosion rate (CR) in millimeters per year (mm/y) using the following formula: CR = (K × ΔW) / (A × T × D) where: K = a constant (8.76×10^4 for mm/y) ΔW = weight loss in grams A = surface area of the coupon in cm^2 T = immersion time in hours D = density of the metal in g/cm^3

    - Calculate the inhibition efficiency (IE) in percent using the following formula: IE (%) = [(CR_blank - CR_inhibitor) / CR_blank] × 100 where: CR_blank = corrosion rate in the solution without **imidazoline acetate** CR_inhibitor = corrosion rate in the solution with **imidazoline acetate**

Protocol 2: Evaluation of Lubricity (Four-Ball Method)

This protocol is based on the ASTM D4172 standard test method for wear preventive characteristics of lubricating fluid.

Objective: To evaluate the effect of **imidazoline acetate** on the lubricity of a metalworking fluid by measuring the wear scar diameter.

Materials and Equipment:

- Four-Ball Wear Test Machine.

- Steel balls (AISI E-52100 steel, 12.7 mm diameter).

- Metalworking fluid samples (with and without **imidazoline acetate**).

- Solvents for cleaning (e.g., heptane, acetone).

- Microscope with a calibrated scale for measuring wear scar diameter.

Procedure:

- Apparatus Setup:

  - Thoroughly clean the ball pot, lock ring, and test balls with solvents.

  - Place three clean steel balls in the ball pot and secure them with the lock ring.

  - Pour the test fluid into the ball pot to a level that covers the three stationary balls.

- Test Execution:

  - Place the fourth clean steel ball in the chuck of the test machine.

  - Assemble the ball pot onto the test machine.

  - Apply the desired load (e.g., 40 kgf) and start the motor to rotate the top ball at a specified speed (e.g., 1200 rpm) for a set duration (e.g., 60 minutes) at a controlled temperature (e.g., 75°C).

- Wear Scar Measurement:

  - After the test, disassemble the apparatus and clean the three stationary balls with solvent.

  - Measure the diameter of the wear scars on each of the three stationary balls in two directions (parallel and perpendicular to the direction of sliding) using the microscope.

  - Calculate the average wear scar diameter for each sample.

- Data Analysis:

  - Compare the average wear scar diameter of the fluid containing **imidazoline acetate** to the blank fluid. A smaller wear scar diameter indicates better lubricity.

Protocol 3: Evaluation of Emulsion Stability

This protocol provides a general method for assessing the stability of metalworking fluid emulsions.

Objective: To evaluate the stability of a metalworking fluid emulsion containing **imidazoline acetate**.

Materials and Equipment:

- Graduated cylinders or test tubes.

- Metalworking fluid concentrate.

- Water of known hardness.

- Stirrer or shaker.

- Centrifuge (optional).

- Turbiscan or similar light scattering instrument (optional).

Procedure:

- Emulsion Preparation:

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- Prepare the emulsion by adding the metalworking fluid concentrate to the water at the desired concentration (e.g., 5% v/v) while stirring. The order of addition (oil to water or water to oil) should be consistent.

- Continue stirring for a set period (e.g., 5 minutes) to ensure a homogeneous emulsion.

- Static Stability Test (Visual Observation):

  - Pour a known volume (e.g., 100 mL) of the freshly prepared emulsion into a graduated cylinder.

  - Stopper the cylinder and let it stand undisturbed at room temperature.

  - Observe the emulsion at regular intervals (e.g., 1, 4, 8, 24 hours, and then daily for a week) for any signs of instability, such as:

    - Creaming: Formation of a concentrated layer of emulsion at the top.

    - Sedimentation: Settling of particles or a denser phase at the bottom.

    - Flocculation: Aggregation of oil droplets into loose clusters.

    - Coalescence: Merging of oil droplets to form larger ones, leading to oil separation.

  - Record the volume of any separated oil or cream layer. A stable emulsion will show minimal or no separation over the test period.

- Centrifugal Stability Test (Accelerated Method):

  - Place a known volume of the emulsion into a centrifuge tube.

  - Centrifuge the sample at a specified speed (e.g., 3000 rpm) for a set time (e.g., 30 minutes).

  - After centrifugation, observe the sample for any phase separation. A stable emulsion will remain homogeneous.

- Instrumental Analysis (Quantitative Method):

- For a more quantitative assessment, use an instrument like a Turbiscan.

- Place the freshly prepared emulsion in the instrument's measurement cell.

- The instrument will measure the backscattering and transmission of light through the sample over time.

- The Turbiscan Stability Index (TSI) can be calculated, which provides a quantitative measure of the overall emulsion instability. A lower TSI value indicates a more stable emulsion.

Visualizations

The following diagrams illustrate the logical relationships and experimental workflows described in these application notes.

Caption: Core functions of **Imidazoline Acetate** in MWFs.

Caption: Workflow for Corrosion Inhibition Testing.

Caption: Workflow for Lubricity (Four-Ball) Testing.

Caption: Workflow for Emulsion Stability Testing.

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